

# 1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane molecular structure.

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## Compound of Interest

Compound Name: 1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane

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An In-depth Technical Guide to the Molecular Structure of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**

## Executive Summary

**1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane** is an organosilicon compound belonging to the siloxane family, characterized by a flexible silicon-oxygen backbone. Its molecular structure, featuring two terminal ethoxy groups and four methyl groups, imparts a unique combination of properties, including thermal stability, low surface tension, and controlled reactivity.<sup>[1]</sup> This guide provides a comprehensive analysis of its molecular architecture, physicochemical characteristics, synthesis, and chemical behavior. Primarily utilized as a chemical intermediate and a precursor for advanced silicone-based materials, its applications span from coatings and sealants to electronics and medical devices.<sup>[1][2]</sup> A thorough understanding of its structure is paramount for professionals in materials science and drug development seeking to leverage its distinct attributes.

## Introduction: Deconstructing a Versatile Siloxane

The field of organosilicon chemistry presents molecules with remarkable versatility, and **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane** stands as a prime example. At its core is the disiloxane framework (Si-O-Si), which provides a unique combination of inorganic and organic characteristics. The inorganic siloxane bond is responsible for high thermal stability and

flexibility, while the organic methyl and ethoxy substituents dictate its solubility, reactivity, and intermolecular interactions.

For researchers and drug development professionals, this compound is not merely a reagent but a building block. The terminal ethoxy groups are key reactive sites, susceptible to hydrolysis, which allows for the controlled formation of silanol groups.<sup>[1]</sup> This reactivity is the foundation of its use in forming larger siloxane networks and polymers, making it a critical component in the synthesis of specialized materials. This guide will explore the nuances of its molecular structure to provide a foundational understanding of its function and potential.

## Molecular Structure and Chemical Identity

The structure of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane** is defined by a central oxygen atom linking two dimethylsilyl groups, each of which is also bonded to an ethoxy group. The linear formula is often represented as  $[\text{C}_2\text{H}_5\text{OSi}(\text{CH}_3)_2]_2\text{O}$ . This arrangement results in a molecule with considerable rotational freedom around the Si-O bonds, influencing its physical state and solvent properties.

The combination of nonpolar methyl groups and the more polar Si-O and C-O bonds gives the molecule a balanced character, enhancing its solubility in a wide range of organic solvents.<sup>[1]</sup>  
<sup>[3]</sup>

Table 1: Chemical Identifiers for **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**

Identifier	Value	Source(s)
IUPAC Name	ethoxy-[ethoxy(dimethyl)silyl]oxy-dimethylsilane	[1][4]
CAS Number	18420-09-2	[4][5]
Molecular Formula	C <sub>8</sub> H <sub>22</sub> O <sub>3</sub> Si <sub>2</sub>	[1][4][5]
Molecular Weight	222.43 g/mol	[1][4]
Canonical SMILES	CCO--INVALID-LINK--(C)O--INVALID-LINK--(C)OCC	[1]
InChI Key	NPOYZXWZANURMM-UHFFFAOYSA-N	[1][5]

| EC Number | 242-298-7 | |

Caption: 2D molecular structure of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**.

## Physicochemical Properties

The physical properties of this siloxane are a direct consequence of its molecular structure. It is typically a colorless liquid.[6] The relatively low boiling point compared to hydrocarbons of similar molecular weight is attributable to weak intermolecular forces; the methyl groups shield the polar siloxane core, preventing strong dipole-dipole interactions.

Table 2: Key Physicochemical Properties

Property	Value	Source(s)
Appearance	Colorless liquid / White to off-white powder	[6]
Boiling Point	161 - 183.3 °C at 760 mmHg	
Melting Point	-134 °C	
Density	0.883 g/mL at 25 °C	
Flash Point	43 °C (109.4 °F) - closed cup	
Refractive Index	n <sub>20/D</sub> 1.389	

| Vapor Pressure | 1.06 mmHg at 25 °C |

## Spectroscopic Characterization

Structural elucidation and purity assessment rely heavily on spectroscopic techniques. The unique arrangement of atoms in **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane** gives rise to a distinct spectral fingerprint.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - <sup>1</sup>H NMR: One would expect to see a triplet for the methyl protons (-O-CH<sub>2</sub>-CH<sub>3</sub>) and a quartet for the methylene protons (-O-CH<sub>2</sub>-CH<sub>3</sub>) of the ethoxy groups, due to spin-spin coupling. Additionally, a sharp singlet would be present for the chemically equivalent protons of the four methyl groups attached to the silicon atoms (Si-(CH<sub>3</sub>)<sub>2</sub>).
  - <sup>13</sup>C NMR: The spectrum would show distinct signals for the two carbons of the ethoxy group and one signal for the methyl carbons attached to silicon.[4]
  - <sup>29</sup>Si NMR: A single resonance is expected, confirming the symmetric nature of the two silicon atoms in the molecule.
- Infrared (IR) Spectroscopy: Key vibrational modes include a strong, broad absorption band around 1050-1100 cm<sup>-1</sup> corresponding to the Si-O-Si asymmetric stretching. Other

characteristic peaks include Si-C stretching ( $\sim 1260\text{ cm}^{-1}$  and  $\sim 800\text{ cm}^{-1}$ ) and C-H stretching from the methyl and ethoxy groups ( $\sim 2900\text{--}3000\text{ cm}^{-1}$ ).

- Mass Spectrometry (MS): Electron ionization (EI) would lead to fragmentation patterns characteristic of siloxanes. Common fragments would arise from the cleavage of Si-C and Si-O bonds. The NIST Mass Spectrometry Data Center contains reference spectra for this compound.[\[4\]](#)

Table 3: Summary of Spectroscopic Data

Technique	Data Type	Source(s)
$^{13}\text{C}$ NMR	Spectrum available	<a href="#">[4]</a>
Mass Spectrometry	GC-MS data available	<a href="#">[4]</a> <a href="#">[7]</a>

| Infrared (IR) | Spectrum data available for similar compounds [\[\[8\]](#) |

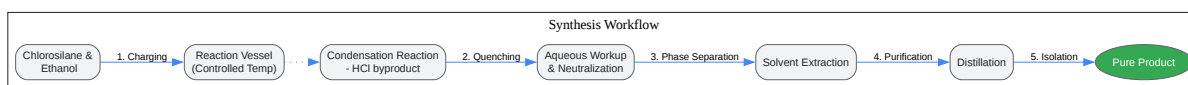
## Synthesis Methodologies

The synthesis of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane** can be achieved via several routes, chosen based on desired purity, yield, and scalability. The common principle involves the formation of a Si-O-C bond.

Key Synthesis Pathways:

- Condensation Reaction: This classical approach involves the controlled reaction of chlorosilane precursors, such as dichlorodimethylsilane, with ethanol. The reaction proceeds via nucleophilic substitution, with the ethanol oxygen attacking the silicon center and displacing a chloride ion. This method requires careful control of stoichiometry and removal of the HCl byproduct.[\[1\]](#)
- Direct Alkylation: An alternative route involves the direct reaction of 1,1,3,3-tetramethyldisiloxane with ethanol in the presence of a catalyst. This method leverages the reactivity of the Si-H bond in the precursor.[\[1\]](#)

- Grignard Reaction: A high-yield method involves reacting an organohydrogen polysiloxane with an ethyl Grignard reagent (e.g., ethylmagnesium bromide) in an ether solvent, followed by controlled hydrolysis.[1][9]



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Caption: Generalized workflow for the synthesis of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**.

## Experimental Protocol: Synthesis via Condensation

This protocol is a representative example and must be adapted and optimized based on laboratory safety standards and equipment.

- Setup:** A dry, three-necked round-bottom flask is equipped with a magnetic stirrer, a dropping funnel, and a condenser connected to a gas scrubber (to neutralize HCl). The entire apparatus is flushed with an inert gas (e.g., nitrogen or argon).
- Reagents:** Anhydrous ethanol is charged into the flask with a suitable solvent like toluene. The flask is cooled in an ice bath.
- Reaction:** Dichlorodimethylsilane is diluted with toluene and added to the dropping funnel. It is then added dropwise to the stirred ethanol solution. The reaction is exothermic and the temperature should be maintained below 10 °C.
- Aging:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for several hours to ensure complete reaction.
- Workup:** The mixture is carefully washed with water to remove unreacted ethanol and then with a dilute sodium bicarbonate solution to neutralize any remaining HCl, followed by a final

water wash.

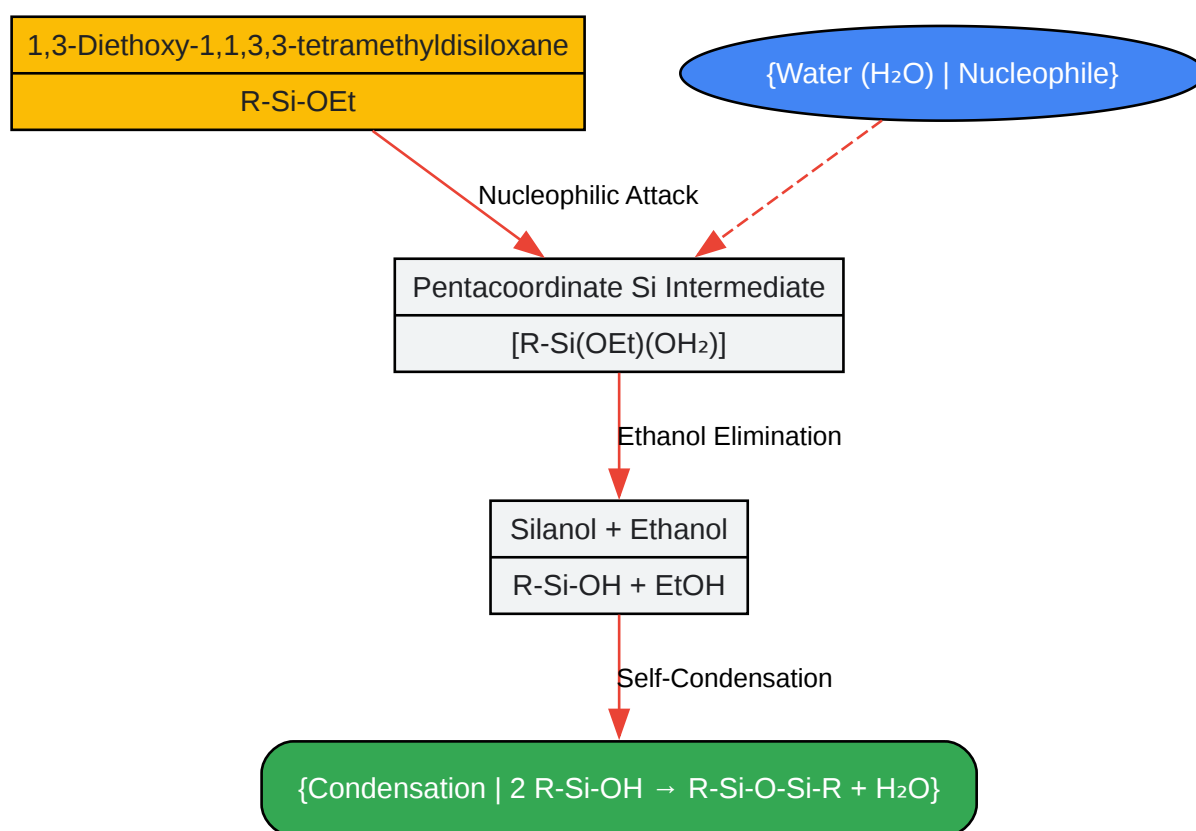
- Isolation: The organic layer is separated, dried over anhydrous magnesium sulfate, and filtered.
- Purification: The solvent is removed under reduced pressure, and the crude product is purified by fractional distillation to yield pure **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**.

## Chemical Reactivity and Mechanistic Insights

The most significant chemical transformation for this molecule is its hydrolysis, which is the primary degradation pathway and the basis for its application in forming polysiloxane networks.  
[\[1\]](#)

**Hydrolysis Mechanism:** The Si-O-C bond is susceptible to cleavage by water. The reaction can be catalyzed by both acids and bases. The mechanism involves the nucleophilic attack of a water molecule on the electrophilic silicon atom.[\[1\]](#) This forms a pentacoordinate silicon intermediate. Subsequently, an ethanol molecule is eliminated, resulting in the formation of a silanol group (Si-OH). These silanol groups are reactive and can undergo self-condensation to form new Si-O-Si bonds, extending the siloxane chain and releasing water.

The liberation of ethanol is a key feature of this reaction.[\[1\]](#)[\[2\]](#) The rate of hydrolysis is influenced by factors such as pH, temperature, and the presence of catalysts.



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Caption: Simplified reaction pathway for the hydrolysis of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane**.

## Applications in Research and Development

The unique structural features of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane** make it a valuable compound in several advanced applications:

- **Precursor to Silicone Polymers:** Its primary application is as a monomer or crosslinking agent in the synthesis of silicone polymers. The controlled hydrolysis of the ethoxy groups allows for the formation of silicones with tailored properties (e.g., viscosity, elasticity, and hydrophobicity) for use in sealants, coatings, and elastomers.<sup>[1]</sup>
- **Surface Modification:** It can be used to modify the surfaces of materials like glass and silica, rendering them hydrophobic. The silanol groups formed during hydrolysis can react with surface hydroxyls, grafting the tetramethyldisiloxane unit onto the material.



- Intermediate in Organic Synthesis: It serves as a building block for more complex organosilicon compounds.[\[2\]](#)[\[3\]](#)

## Safety, Handling, and Storage

Proper handling of **1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane** is crucial due to its flammability and potential for irritation. It is a flammable liquid and vapor.[\[2\]](#)[\[4\]](#)

### Safe Handling Procedures:

- Ventilation: Work in a well-ventilated area or a chemical fume hood to avoid inhalation of vapors.[\[2\]](#)
- Personal Protective Equipment (PPE): Wear chemical-resistant gloves (neoprene or nitrile rubber), chemical safety goggles, and a lab coat.[\[2\]](#)[\[10\]](#) Contact lenses should not be worn.[\[2\]](#)
- Ignition Sources: Keep away from heat, sparks, and open flames. Use non-sparking tools and ensure electrical equipment is properly grounded to prevent static discharge.[\[2\]](#)[\[10\]](#)
- Storage: Store in a cool, dry, well-ventilated area in tightly sealed containers.[\[2\]](#) The key is to protect it from moisture to prevent hydrolysis and the liberation of flammable ethanol vapor.[\[2\]](#)

Table 4: GHS Hazard Information

Code	Hazard Statement	Class
H226	Flammable liquid and vapor	Flammable Liquid 3
H315	Causes skin irritation	Skin Irritation 2
H319	Causes serious eye irritation	Eye Irritation 2
H335	May cause respiratory irritation	STOT SE 3

Source:[\[4\]](#)

## Conclusion

**1,3-Diethoxy-1,1,3,3-tetramethyldisiloxane** is a structurally well-defined yet highly functional molecule. Its siloxane backbone provides stability, while the terminal ethoxy groups offer a gateway for controlled chemical transformations, primarily hydrolysis. This duality makes it an indispensable tool for chemists and materials scientists. By understanding the interplay between its molecular structure and its chemical behavior, researchers can effectively harness its properties to design and synthesize novel materials with advanced functionalities relevant to a multitude of industries, including pharmaceuticals and electronics.

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